

# A Comparative Guide to the Reactivity of Alkali Metal Oxides

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## Compound of Interest

Compound Name: Sodium monoxide

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This guide provides a comprehensive comparison of the reactivity of alkali metal oxides ( $\text{Li}_2\text{O}$ ,  $\text{Na}_2\text{O}$ ,  $\text{K}_2\text{O}$ ,  $\text{Rb}_2\text{O}$ , and  $\text{Cs}_2\text{O}$ ). The information presented is supported by experimental data to facilitate informed decisions in research and development applications where these compounds are utilized.

## Reactivity with Water

Alkali metal oxides are highly reactive with water in exothermic reactions that produce their corresponding hydroxides. The general trend is that reactivity increases down the group from lithium oxide to cesium oxide. This trend is evidenced by the increasingly negative enthalpy of reaction.

Reaction:  $\text{M}_2\text{O}(\text{s}) + \text{H}_2\text{O}(\text{l}) \rightarrow 2\text{MOH}(\text{aq})$

Alkali Metal Oxide	Molar Mass (g/mol)	Standard Enthalpy of Formation ( $\Delta H_f^\circ$ ) of Oxide (kJ/mol)	Standard Enthalpy of Formation ( $\Delta H_f^\circ$ ) of Hydroxide (kJ/mol)	Calculated Enthalpy of Reaction with Water ( $\Delta H_{rxn}^\circ$ ) (kJ/mol)
Li <sub>2</sub> O	29.88	-598.7	-487.23	-98.76
Na <sub>2</sub> O	61.98	-414.2	-425.61	-152.02
K <sub>2</sub> O	94.20	-363.2	-424.76	-201.32
Rb <sub>2</sub> O	186.94	-339	-421.1	-218.2
Cs <sub>2</sub> O	281.81	-345.99	-415.9	-200.81

Note: The enthalpy of formation of water is -285.83 kJ/mol. The enthalpy of reaction is calculated as:  $\Delta H_{rxn}^\circ = [2 * \Delta H_f^\circ(\text{MOH})] - [\Delta H_f^\circ(\text{M}_2\text{O}) + \Delta H_f^\circ(\text{H}_2\text{O})]$ .

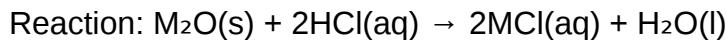
The increasing exothermicity of the reaction down the group indicates a greater driving force for the reaction, which is consistent with the observed increase in reactivity. While specific quantitative data on reaction rates is not readily available in the literature, qualitative observations consistently report that the vigor of the reaction with water increases from Li<sub>2</sub>O to Cs<sub>2</sub>O.<sup>[1]</sup>

All alkali metal oxides react with water to form strongly alkaline solutions.<sup>[2][3]</sup> For a 1M solution of the resulting alkali metal hydroxide, the theoretical pH is 14, as they are all strong bases that fully dissociate in water.<sup>[4][5][6][7][8][9][10]</sup>

Regarding solubility, alkali metal oxides are generally described as reacting with water rather than simply dissolving.<sup>[2][3][11][12][13][14][15][16][17][18][19][20][21][22]</sup> For instance, lithium oxide reacts to form lithium hydroxide, which has a solubility of 12.8 g/100 mL in water at 20°C.<sup>[7]</sup> The other alkali metal hydroxides are also very soluble in water.

## Reactivity with Acids

Alkali metal oxides react vigorously with acids in neutralization reactions to form the corresponding salt and water. This reactivity also increases down the group, in line with the increasing basicity of the oxides.



The increased reactivity is attributed to the decrease in the lattice energy of the oxides as the cation size increases. A lower lattice energy means that less energy is required to break the ionic bonds in the crystal lattice, facilitating a faster reaction.

## Reactivity with Non-Metal Oxides

As basic anhydrides, alkali metal oxides react with acidic non-metal oxides, such as carbon dioxide and sulfur dioxide, to form salts. This reactivity also follows the trend of increasing down the group.



This property is important in applications such as carbon capture, where the basicity of the metal oxide is a key factor in its efficiency.

## Experimental Protocols

### Determination of Enthalpy of Reaction with Water by Calorimetry

This protocol outlines a method to determine the enthalpy of reaction of an alkali metal oxide with water using a simple coffee-cup calorimeter.

Materials:

- Coffee-cup calorimeter (two nested Styrofoam cups with a lid)
- Thermometer (accurate to  $\pm 0.1$  °C)
- Magnetic stirrer and stir bar

- Balance (accurate to  $\pm 0.01$  g)
- Deionized water
- Samples of alkali metal oxides ( $\text{Li}_2\text{O}$ ,  $\text{Na}_2\text{O}$ ,  $\text{K}_2\text{O}$ ,  $\text{Rb}_2\text{O}$ ,  $\text{Cs}_2\text{O}$ ) - handled in an inert atmosphere to prevent reaction with air moisture.

**Procedure:**

- Assemble the calorimeter.
- Add a known mass (e.g., 100.0 g) of deionized water to the calorimeter.
- Allow the water to reach thermal equilibrium and record the initial temperature ( $T_{\text{initial}}$ ).
- In an inert atmosphere (glove box), accurately weigh a small, known mass (e.g., 1-2 g) of the alkali metal oxide.
- Quickly add the alkali metal oxide to the water in the calorimeter, replace the lid, and begin stirring.
- Record the temperature at regular intervals (e.g., every 15 seconds) until a maximum temperature ( $T_{\text{final}}$ ) is reached and the temperature begins to fall.
- Calculate the heat absorbed by the solution ( $q_{\text{solution}}$ ) using the formula:  $q_{\text{solution}} = m_{\text{solution}} \times c_{\text{solution}} \times \Delta T$ , where  $m_{\text{solution}}$  is the total mass of the water and the oxide,  $c_{\text{solution}}$  is the specific heat capacity of the solution (assumed to be the same as water, 4.184 J/g·°C), and  $\Delta T = T_{\text{final}} - T_{\text{initial}}$ .
- The heat of the reaction ( $q_{\text{rxn}}$ ) is equal in magnitude but opposite in sign to the heat absorbed by the solution ( $q_{\text{rxn}} = -q_{\text{solution}}$ ).
- Calculate the enthalpy of reaction ( $\Delta H$ ) in kJ/mol by dividing  $q_{\text{rxn}}$  by the number of moles of the alkali metal oxide used.
- Repeat the experiment for each alkali metal oxide to compare their enthalpies of reaction.

# Comparison of Reactivity with Acids using Temperature Change

This protocol provides a qualitative and semi-quantitative method to compare the reactivity of alkali metal oxides with a strong acid by measuring the rate of temperature increase.

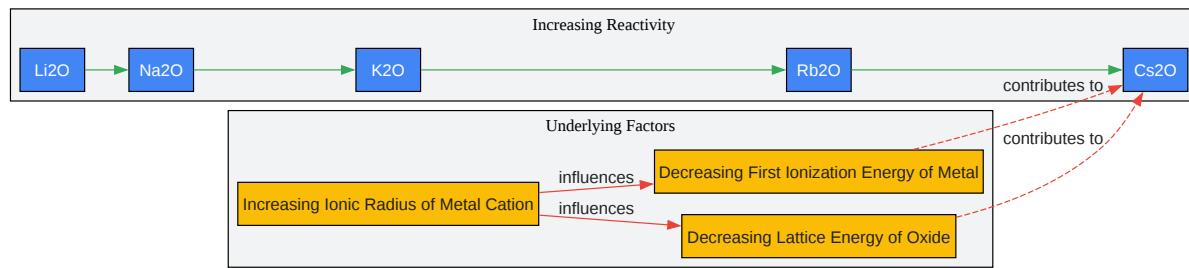
## Materials:

- Insulated beakers or calorimeters
- Thermometers or temperature probes
- Stirring plates and stir bars
- Standardized solution of a strong acid (e.g., 1 M HCl)
- Samples of alkali metal oxides (handled in an inert atmosphere)

## Procedure:

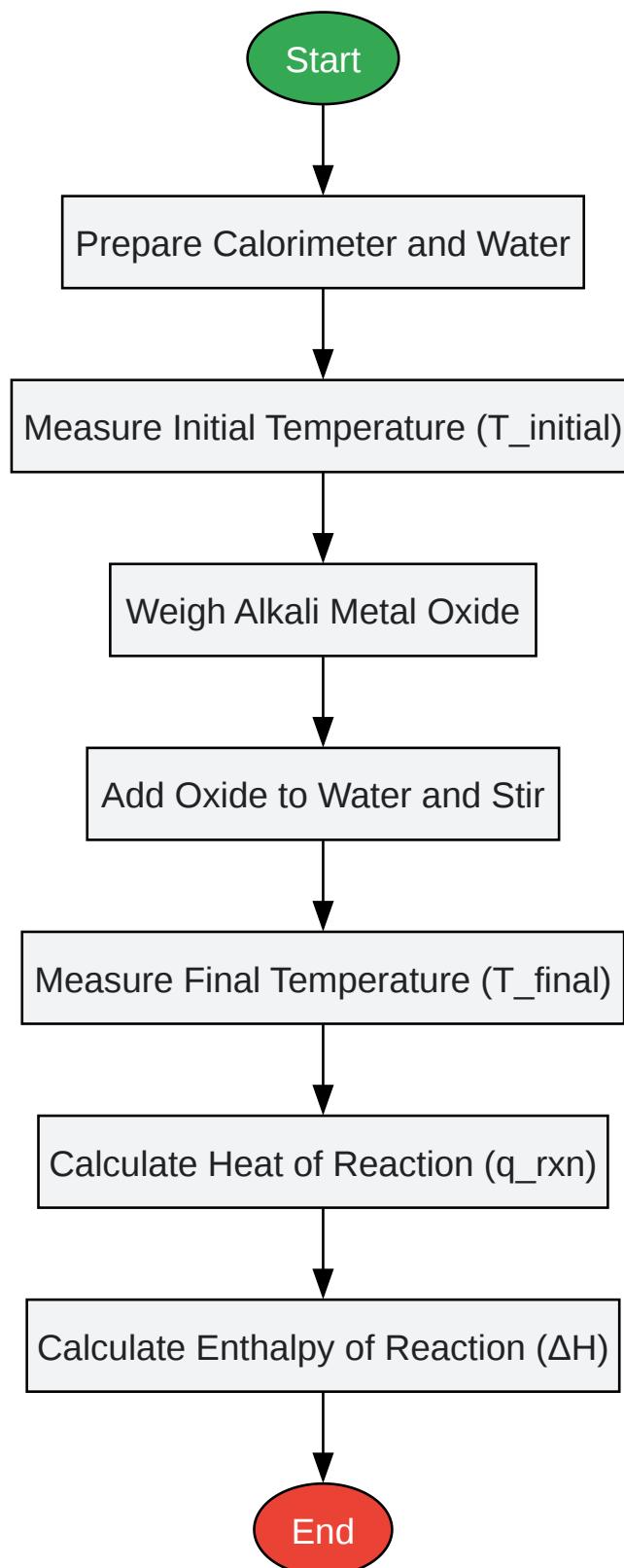
- Place a fixed volume of the 1 M HCl solution into each of the insulated beakers.
- Allow the acid to reach a stable initial temperature.
- Simultaneously add an equimolar amount of each alkali metal oxide to its respective beaker of acid and begin stirring.
- Record the temperature of each solution at regular, short intervals (e.g., every 5 seconds).
- Plot temperature versus time for each reaction. The initial slope of the graph ( $dT/dt$ ) will be proportional to the initial rate of reaction. A steeper slope indicates a more vigorous and faster reaction.

## Visualizations



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Caption: Trend in reactivity of alkali metal oxides and influencing factors.



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Caption: Workflow for determining the enthalpy of reaction.

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